

1-Iodo-1H,1H-perfluoroheptane chemical structure and CAS number

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Compound of Interest

Compound Name: **1-Iodo-1H,1H-perfluoroheptane**

Cat. No.: **B1304035**

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An In-depth Technical Guide to 1-Iodo-1H,1H-perfluoroheptane

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **1-Iodo-1H,1H-perfluoroheptane**, a fluorinated organic compound of interest in various fields of chemical research and development. This document outlines its chemical structure, CAS number, physicochemical properties, a representative synthesis protocol, and potential applications, with a focus on its relevance to the drug discovery process.

Chemical Structure and Identification

1-Iodo-1H,1H-perfluoroheptane is a linear-chain perfluoroalkyl iodide. The "1H,1H" designation indicates the presence of two hydrogen atoms on the carbon atom adjacent to the iodine atom, distinguishing it from a fully fluorinated alkyl iodide.

- Chemical Name: **1-Iodo-1H,1H-perfluoroheptane**
- CAS Number: 212563-43-4[1]
- Molecular Formula: C₇H₂F₁₃I

Below is a diagram of the chemical structure of **1-Iodo-1H,1H-perfluoroheptane**.

Caption: Chemical structure of **1-Iodo-1H,1H-perfluoroheptane**.

Physicochemical Properties

Detailed experimental data for **1-Iodo-1H,1H-perfluoroheptane** is not extensively available in the public domain. However, based on the properties of homologous perfluoroalkyl iodides, the following table summarizes the expected physicochemical properties.

Property	Value (Estimated)
Molecular Weight	460.00 g/mol
Boiling Point	~140-160 °C
Density	~1.9 - 2.1 g/cm ³
Appearance	Colorless to light pink liquid
Solubility	Insoluble in water; soluble in many organic solvents
Refractive Index	~1.34 - 1.36

Synthesis of 1-Iodo-1H,1H-perfluoroheptane

The synthesis of 1-iodo-1H,1H-perfluoroalkanes is typically achieved through a multi-step process involving telomerization followed by addition and substitution reactions. A general experimental protocol, adaptable for the synthesis of **1-Iodo-1H,1H-perfluoroheptane**, is outlined below. This process involves the initial formation of a perfluoroalkyl iodide, followed by the addition of ethylene and subsequent iodination.

Experimental Protocol: A Representative Synthesis

This protocol is based on established methods for the synthesis of similar 1-iodo-1H,1H,2H,2H-perfluoroalkanes and can be adapted for the target molecule.[\[2\]](#)

Stage 1: Synthesis of Perfluoroheptyl Iodide (C₇F₁₅I)

This is typically achieved via the telomerization of a shorter perfluoroalkyl iodide (e.g., pentafluoroethyl iodide) with tetrafluoroethylene (TFE). The reaction conditions are controlled to

favor the formation of the desired C₇ chain length.

Stage 2: Ethylene Addition

The perfluoroheptyl iodide is then reacted with ethylene in a free-radical addition reaction.

- Materials:

- Perfluoroheptyl iodide (C₇F₁₅I)
- Ethylene (CH₂=CH₂)
- Radical initiator (e.g., azobisisobutyronitrile - AIBN)
- High-pressure reactor

- Procedure:

- The high-pressure reactor is charged with perfluoroheptyl iodide and the radical initiator.
- The reactor is sealed and purged with an inert gas (e.g., nitrogen or argon).
- Ethylene gas is introduced into the reactor to the desired pressure.
- The reactor is heated to initiate the radical addition. The reaction is maintained at a constant temperature and pressure for a specified duration.
- After the reaction is complete, the reactor is cooled, and the crude 1-iodo-1H,1H,2H,2H-perfluoroheptane is recovered.
- The product can be purified by distillation under reduced pressure.

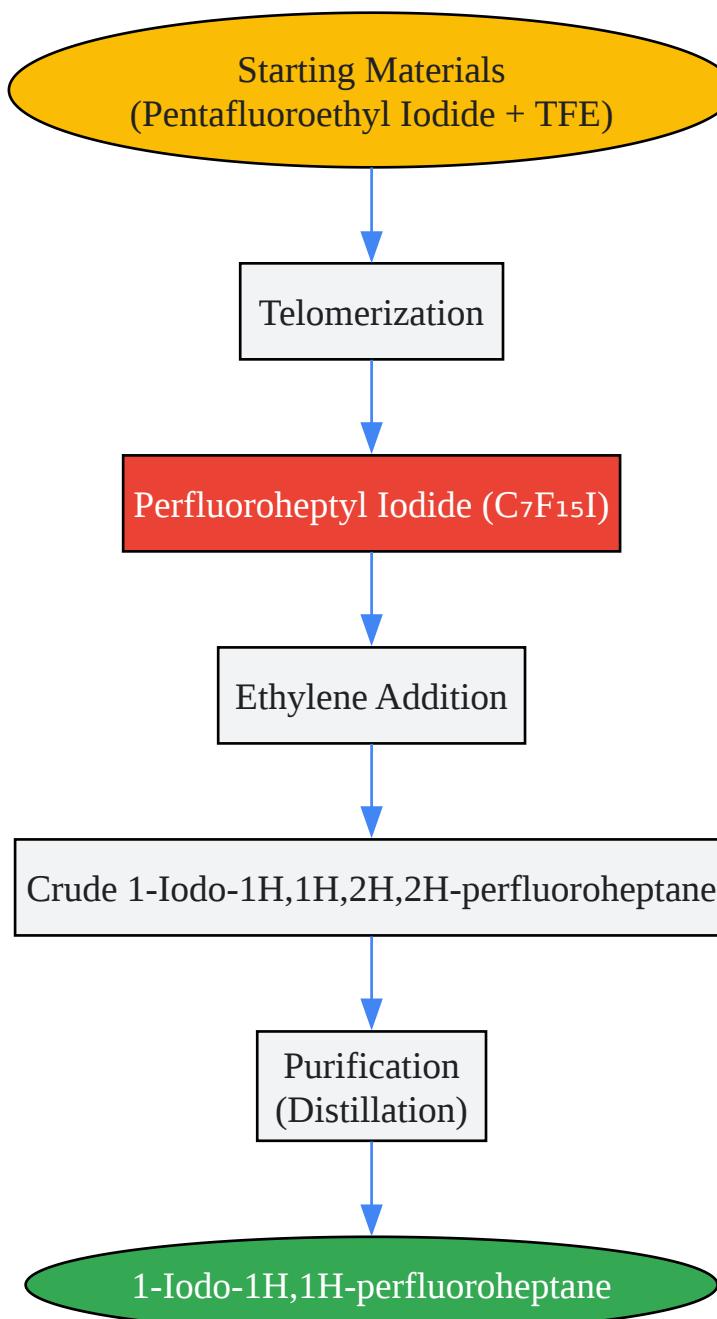
Stage 3: Iodination (if starting from a corresponding alcohol)

Alternatively, if starting from 1H,1H,2H,2H-perfluoroheptan-1-ol, an iodination reaction can be performed.

- Materials:

- 1H,1H,2H,2H-Perfluoroheptan-1-ol
- Iodine (I₂)
- Triphenylphosphine (PPh₃)
- Imidazole
- Anhydrous solvent (e.g., dichloromethane)
- Procedure:
 - In a round-bottom flask under an inert atmosphere, dissolve 1H,1H,2H,2H- perfluoroheptan-1-ol, triphenylphosphine, and imidazole in the anhydrous solvent.
 - Cool the mixture in an ice bath.
 - Slowly add a solution of iodine in the same solvent.
 - Allow the reaction to warm to room temperature and stir until completion (monitored by TLC or GC).
 - Quench the reaction with a saturated aqueous solution of sodium thiosulfate.
 - Extract the product with an organic solvent, wash the organic layer, dry it over anhydrous sulfate, and concentrate it under reduced pressure.
 - Purify the crude product by column chromatography or distillation.

The logical workflow for a common synthesis pathway is depicted below.



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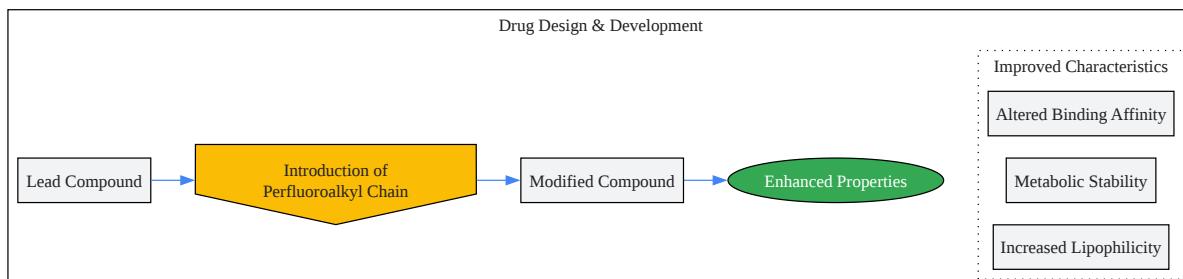
Caption: A simplified workflow for the synthesis of **1-Iodo-1H,1H-perfluoroheptane**.

Applications in Research and Drug Development

Perfluoroalkylated compounds are of significant interest to researchers, particularly in the field of drug discovery and materials science.^[3] The introduction of perfluoroalkyl chains into organic molecules can dramatically alter their physicochemical and biological properties.^[3]

- Modification of Biological Properties: The high electronegativity of fluorine atoms can influence the acidity and basicity of nearby functional groups, potentially affecting drug-receptor interactions.
- Increased Lipophilicity: The perfluoroalkyl chain can increase the lipophilicity of a molecule, which can enhance its ability to cross cell membranes.
- Metabolic Stability: The carbon-fluorine bond is exceptionally strong, making perfluoroalkylated compounds resistant to metabolic degradation. This can lead to an increased *in vivo* half-life of a drug candidate.
- Conformational Control: The rigid nature of the perfluoroalkyl chain can be used to control the conformation of a molecule, which can be advantageous in designing molecules that fit into specific binding pockets of proteins.
- Tracer Studies: The presence of iodine allows for the potential use of this compound in radiolabeling studies for imaging or biodistribution analysis.
- Building Block in Synthesis: **1-Iodo-1H,1H-perfluoroheptane** can serve as a versatile building block for the introduction of the 1H,1H-perfluoroheptyl moiety into more complex molecules through various coupling reactions.^[4]

The general utility of introducing perfluoroalkyl groups in drug design is illustrated in the following signaling pathway diagram.



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Caption: The impact of perfluoroalkylation on drug candidate properties.

Safety and Handling

While specific safety data for **1-Iodo-1H,1H-perfluoroheptane** is not readily available, compounds of this class should be handled with care in a well-ventilated laboratory fume hood. [5][6][7] Personal protective equipment (PPE), including safety goggles, gloves, and a lab coat, should be worn at all times.[7] These compounds can be irritating to the skin, eyes, and respiratory system.[5][7][8] Store in a tightly sealed container in a cool, dry place away from light and incompatible materials such as strong oxidizing agents.[5][6]

Conclusion

1-Iodo-1H,1H-perfluoroheptane is a valuable, albeit not widely documented, fluorinated compound. Its synthesis can be achieved through established methods for related perfluoroalkyl iodides. The unique properties conferred by the perfluoroalkyl chain make it and similar compounds of significant interest for applications in medicinal chemistry and materials science. For researchers and professionals in drug development, the strategic incorporation of such moieties offers a promising avenue for the optimization of lead compounds. Further

research into the specific properties and reactivity of **1-Iodo-1H,1H-perfluoroheptane** is warranted to fully exploit its potential.

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